

Chemical structure and properties of Lana-DNA-IN-2

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Compound of Interest

Compound Name: Lana-DNA-IN-2

Cat. No.: B12394964

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In-Depth Technical Guide: Lana-DNA-IN-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lana-DNA-IN-2, also identified as Compound 20, is a small molecule inhibitor targeting the interaction between the Latency-Associated Nuclear Antigen (LANA) and DNA of the Kaposi's Sarcoma-Associated Herpesvirus (KSHV/HHV-8). LANA is a crucial viral protein for the establishment and maintenance of viral latency, a hallmark of KSHV infection and associated malignancies such as Kaposi's sarcoma and primary effusion lymphoma. By disrupting the LANA-DNA interaction, **Lana-DNA-IN-2** presents a promising therapeutic strategy to interfere with KSHV latent replication and episomal maintenance, offering a novel approach for the treatment of KSHV-associated diseases. This document provides a comprehensive overview of the chemical structure, properties, and experimental evaluation of **Lana-DNA-IN-2**.

Chemical Structure and Properties

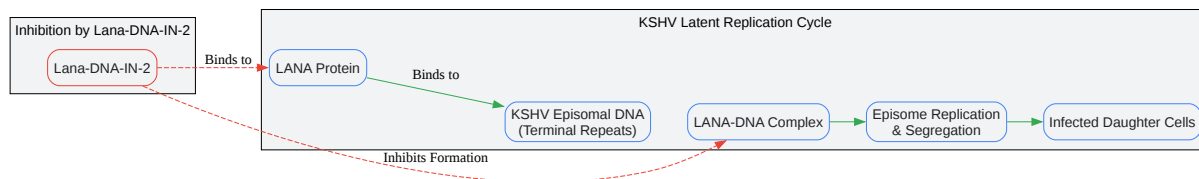
Lana-DNA-IN-2 is a derivative of a previously identified inhibitor, expanded through Suzuki-Miyaura cross-coupling to enhance its inhibitory activity.

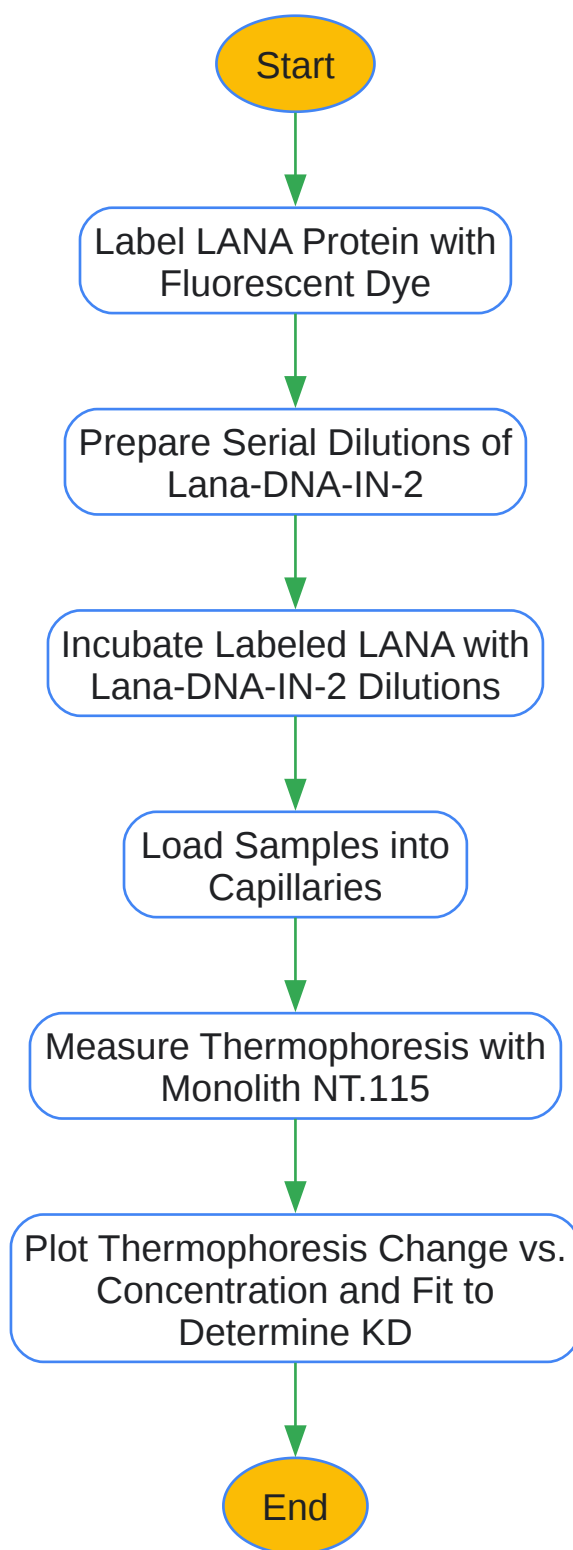
Table 1: Physicochemical and ADMET Properties of **Lana-DNA-IN-2** (Compound 20)

Property	Value
Chemical Formula	C ₂₂ H ₁₉ N ₅ O ₃
Molecular Weight	413.42 g/mol
CAS Number	3033110-75-4
Binding Affinity (KD) to LANA	1.8 µM
Aqueous Solubility	High
Caco-2 Permeability	High
Metabolic Stability	Favorable
Cytotoxicity	Low

**3. Mechanism of Action

Lana-DNA-IN-2 functions by competitively inhibiting the binding of the LANA protein to its specific DNA binding sites within the terminal repeats of the KSHV genome. This interaction is essential for the replication of the viral episome and its segregation to daughter cells during mitosis. By blocking this crucial step, **Lana-DNA-IN-2** effectively disrupts the latent replication cycle of KSHV.





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